

clinical trial results validating (S)-Azelastine therapeutic efficacy

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Compound Focus: (S)-Azelastine

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Efficacy Data from Clinical Trials

The table below summarizes key clinical trial findings on azelastine's efficacy in treating allergic rhinitis, based on head-to-head comparisons and placebo-controlled studies.

Study Focus / Comparator	Trial Design & Duration	Key Efficacy Outcome Measures	Results & Findings
Vs. Fluticasone (INCS) [1]	Prospective comparative; 240 patients with AR; 3 months treatment	Change in Total Nasal Symptom Score (TNSS)	Comparable efficacy: Post-treatment TNSS median: 1 for both groups (p=0.06). Significant improvement within each group (p<0.001).
Vs. Placebo (PAR) [2]	RCT, double-blind, placebo-controlled; 581 patients with Perennial AR (PAR); 4 weeks treatment	Change from baseline in reflective TNSS (rTNSS) over 28 days	Statistically significant improvement with 0.15% Azelastine vs. placebo (p=0.04). Numerical improvements in individual symptoms (runny nose, itchy nose, nasal congestion, sneezing).

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Onset of Action (SAR) [3]	RCT, double-blind, placebo-controlled; 110 patients with Seasonal AR (SAR) in EEC	Time to onset of efficacy, measured by change from baseline in TNSS	Rapid onset: Statistically significant improvement vs. placebo at 30 minutes post-dose (p=0.0002). Effect sustained through 240-minute session.
Lower Dose Efficacy (SAR) [4]	Two placebo-controlled trials; 554 patients with SAR; 2 weeks treatment	Change from baseline in TNSS with 1 spray/nostril BID (0.1% formulation)	Significant reduction in TNSS vs. placebo (19% vs. 11%; p<0.01). Significant improvements in individual symptom scores.

Experimental Methodologies

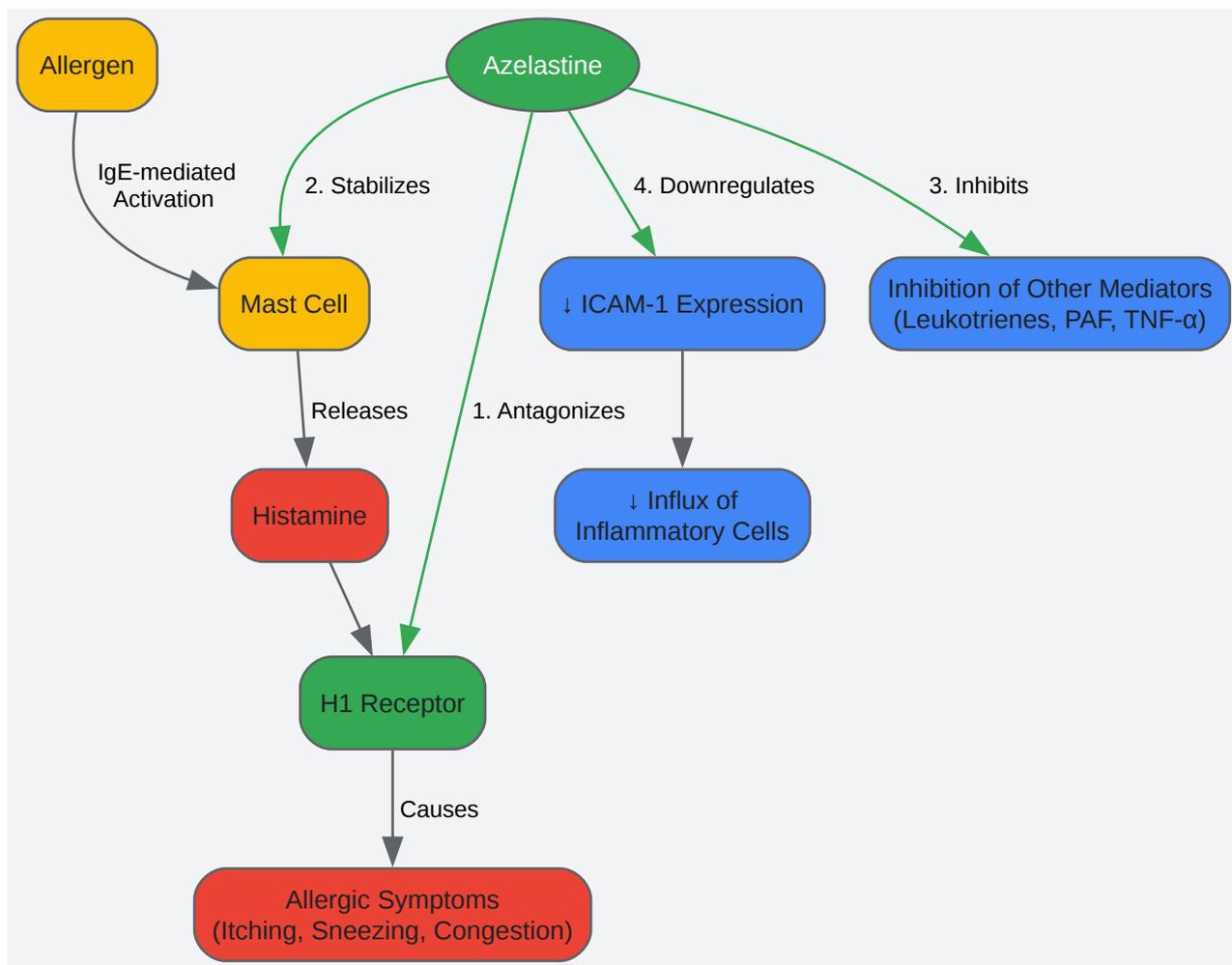
For the key trials cited, here is a detailed look at the experimental protocols:

- **Trial vs. Fluticasone** [1]:
 - **Participants:** 240 patients with moderate to severe allergic rhinitis.
 - **Intervention:** Group A (n=120) received Fluticasone nasal spray (50 mcg), one puff twice daily. Group B (n=120) received Azelastine nasal spray (0.1% w/v), one puff twice daily. Both groups also received an oral antihistamine (Desloratadine 5 mg) for one week.
 - **Assessment:** The primary outcome was the change in the **Total Nasal Symptom Score (TNSS)**, which rates symptoms like nasal congestion, rhinorrhea, sneezing, and itching on a scale of 0-3. The total maximum score is 15. Assessments were done pre- and post-treatment after 3 months.
- **Trial on Onset of Action** [3]:
 - **Setting & Participants:** 110 participants with seasonal allergic rhinitis were continuously exposed to ragweed pollen in an **Environmental Exposure Chamber (EEC)**.
 - **Intervention:** Participants were randomized to receive either Azelastine HCl 0.15% (2 sprays per nostril) or a placebo nasal spray.
 - **Assessment:** The primary efficacy parameter was the time to onset of action, measured by the change from baseline in **TNSS** at multiple time points (15, 30, 45, 60, 90, 120, 180, and 240

minutes) after the dose.

Mechanism of Action Pathway

Azelastine's efficacy stems from its multi-faceted anti-inflammatory and anti-allergic properties. It functions as more than just a histamine blocker. The following diagram illustrates its key mechanisms.



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The diagram above shows how azelastine works through several key mechanisms to alleviate allergic symptoms [5] [6] [4]:

- **H1-Receptor Antagonism:** It is a selective, competitive antagonist of histamine H1-receptors, directly blocking the effects of histamine.

- **Mast Cell Stabilization:** It inhibits the degranulation of mast cells, preventing the release of histamine and other pro-inflammatory mediators in the first place.
- **Inhibition of Inflammatory Mediators:** It suppresses the production and activity of various other mediators like leukotrienes, platelet-activating factor (PAF), and tumor necrosis factor-alpha (TNF- α).
- **Downregulation of Cell Adhesion Molecules:** It reduces the expression of intercellular adhesion molecule-1 (ICAM-1) on conjunctival and nasal epithelial cells, which helps limit the influx of inflammatory cells during the late-phase allergic reaction.

Key Insights for Professionals

- **Favorable Safety and Special Populations:** Azelastine is highlighted in several studies as a potential alternative to intranasal corticosteroids (INCS) for long-term use, particularly in populations where steroid side effects are a concern (e.g., children, patients with glaucoma or cataract) [1]. Its safety profile is well-established, with common adverse events like bitter taste and transient nasal burning, which are often mild [4] [2] [3].
- **Emerging Non-Allergy Indications:** Recent research points to potential new applications. A 2025 phase 2 trial found that azelastine nasal spray was associated with a significantly reduced risk of SARS-CoV-2 infection compared to placebo, suggesting a role in viral pre-exposure prophylaxis [7].

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